

Kmeriol: A Technical Whitepaper on its Discovery, Origin, and Biological Potential

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Compound of Interest

Compound Name: *Kmeriol*

Cat. No.: *B3426759*

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Abstract

This document provides a comprehensive overview of the phenylpropanoid compound **Kmeriol**, from its initial discovery and isolation to its potential biological activities. **Kmeriol** was first identified in *Kmeria duperreana*, a plant belonging to the Magnoliaceae family. Its discovery was prompted by the cytotoxic properties of the crude plant extract, suggesting potential applications in oncology. This whitepaper details the known information regarding the origin of **Kmeriol**, summarizes the general experimental protocols for the isolation and structural elucidation of phenylpropanoids, and discusses the reported cytotoxic activity in the context of related compounds. Due to the limited public availability of the primary research, this guide synthesizes the accessible data and provides illustrative workflows and pathways to guide future research and development efforts.

Introduction

The search for novel bioactive compounds from natural sources is a cornerstone of drug discovery. The plant kingdom, with its vast chemical diversity, remains a fertile ground for the identification of new therapeutic agents. Phenylpropanoids, a large class of plant secondary metabolites derived from the shikimate pathway, have garnered significant scientific interest due to their wide range of biological activities, including antioxidant, anti-inflammatory, and cytotoxic effects. This technical guide focuses on **Kmeriol**, a phenylpropanoid first isolated from *Kmeria duperreana*, a plant species native to Southeast Asia.

Discovery and Origin

Botanical Source: *Kmeria duperreana*

Kmeriol was discovered as a constituent of *Kmeria duperreana* (Pierre) Dandy, a plant belonging to the Magnoliaceae family. This family of flowering plants is known to produce a rich array of bioactive secondary metabolites. The genus *Kmeria* comprises a small number of species found in Cambodia and Thailand. Ethnobotanical information regarding the traditional uses of *Kmeria duperreana* is not widely documented in publicly available literature, highlighting an area for future ethnopharmacological research.

Bioassay-Guided Discovery

The initial investigation into the chemical constituents of *Kmeria duperreana* was driven by the observed cytotoxic activity of its crude extracts. A chloroform-soluble fraction of the extract demonstrated notable activity against both KB (human oral cancer) and P388 (murine leukemia) tumor cell lines[1][2]. This promising biological activity prompted a bioassay-directed fractionation approach to isolate the active compounds. This process led to the identification of several compounds, including the known cytotoxic alkaloid liriodenine and the novel phenylpropanol, **Kmeriol**[1][2].

Physicochemical Properties

While detailed physicochemical data for **Kmeriol** is sparse in the readily available literature, some key identifiers have been reported.

Property	Value	Source
Chemical Class	Phenylpropanoid	[1][2]
Molecular Formula	Not explicitly stated in abstracts	
Molecular Weight	Not explicitly stated in abstracts	
CAS Number	Not explicitly stated in abstracts	

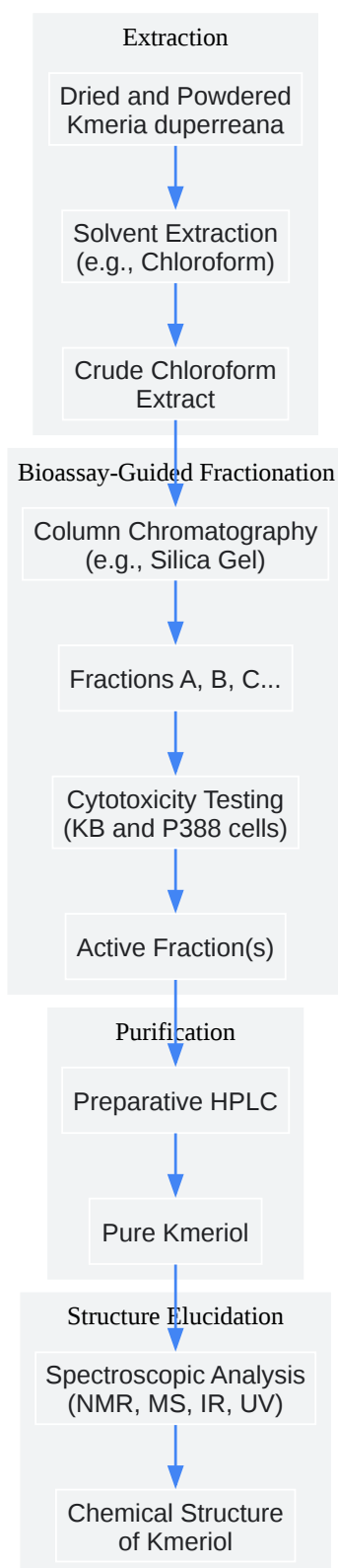
Note: The primary research article containing the full characterization of **Kmeriol** was not accessible for this review, hence the incomplete data.

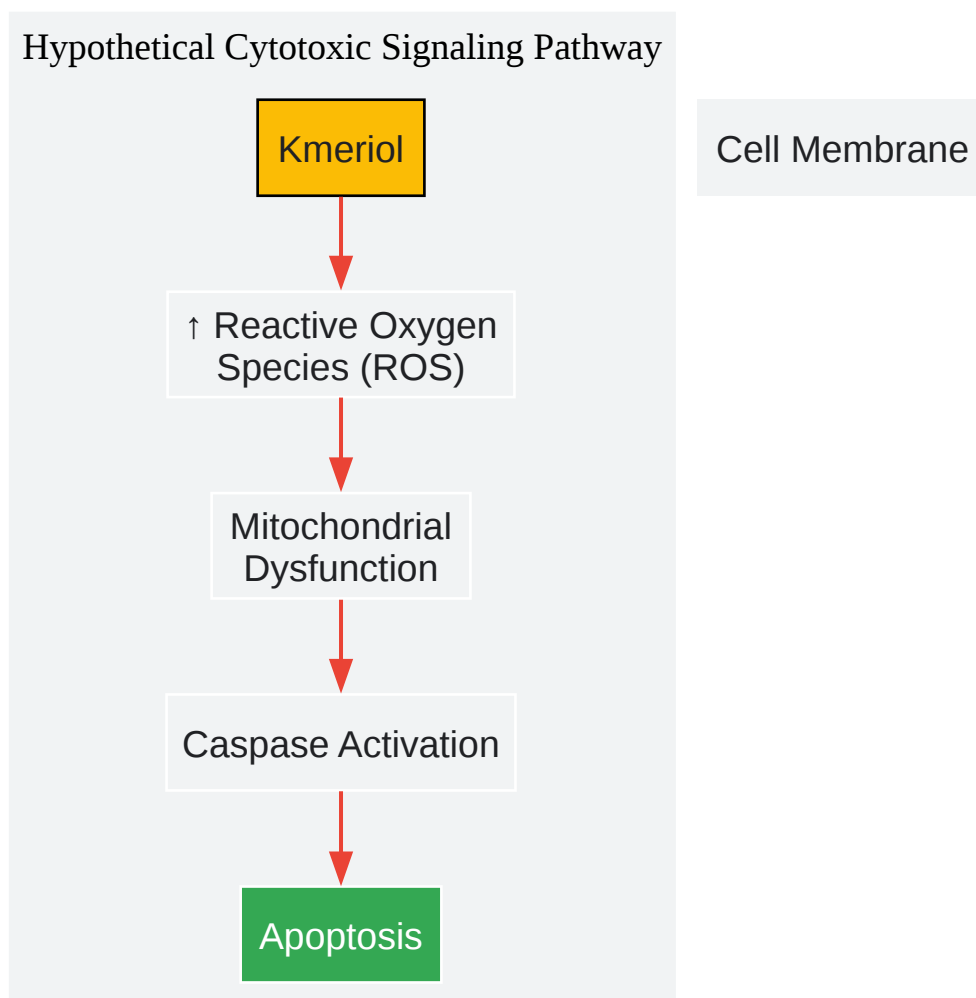
Experimental Protocols

The detailed experimental protocols for the isolation and structural elucidation of **Kmeriol** are presumed to be in the original 1989 publication in Pharmaceutical Research. Based on standard phytochemical methodologies for phenylpropanoids, a general workflow can be outlined.

Illustrative Isolation and Purification Workflow

The following diagram illustrates a typical bioassay-guided fractionation process used for the isolation of natural products like **Kmeriol**.





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References

- 1. Kmeriol and other aromatic constituents of Kmeria duperreana - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Kmeriol and Other Aromatic Constituents of Kmeria Duperreana | Semantic Scholar [semanticscholar.org]

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